

In-Depth Technical Guide: Safety and Handling of Benzyltrimethylammonium Tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B2537117*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for

Benzyltrimethylammonium tribromide (BTMABr₃), a versatile brominating and oxidizing agent used in organic synthesis. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

Benzyltrimethylammonium tribromide is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is crucial to understand its hazard profile to implement appropriate safety measures.

GHS Classification:[1][2]

- Skin Irritation: Category 2[1][2]
- Serious Eye Irritation: Category 2[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1][2]


Hazard Statements:[1][3]

- H315: Causes skin irritation.[1][3]

- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Signal Word: Warning[1][2][4]

Pictogram:

 alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of **Benzyltrimethylammonium tribromide** is essential for its safe handling and storage.

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₆ Br ₃ N	[1][5][6]
Molecular Weight	389.95 g/mol	[1][3]
Appearance	Yellow to orange crystalline powder	[5][7]
Melting Point	99-101 °C	[2][3]
Solubility	Soluble in polar solvents like water and alcohols.	[8]
Stability	Stable under recommended storage conditions. May be sensitive to light and moisture.	[5][6]

Toxicological Information

Detailed toxicological studies on **Benzyltrimethylammonium tribromide** are limited. However, based on its classification, it is known to be harmful.

Toxicity Data	Value	Source
Acute Toxicity (Oral)	No data available	
Acute Toxicity (Dermal)	No data available	
Acute Toxicity (Inhalation)	No data available	
LD50/LC50	Not available	[9]

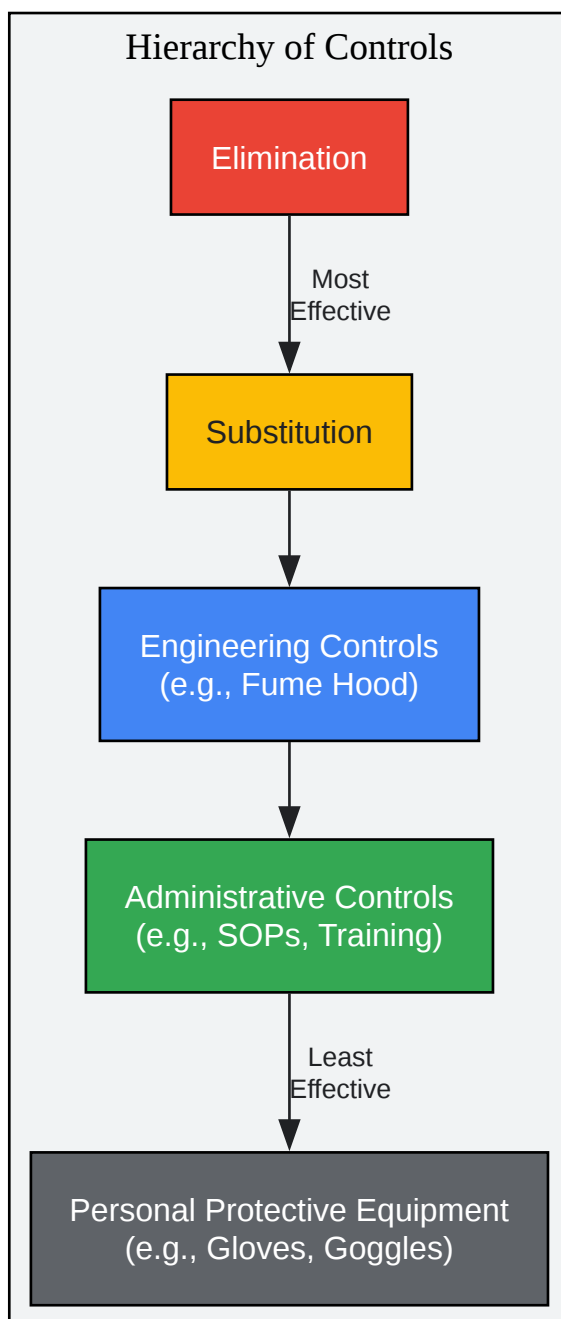
Note: The toxicological properties have not been fully investigated.[6] It should be handled with the utmost care, assuming high toxicity.

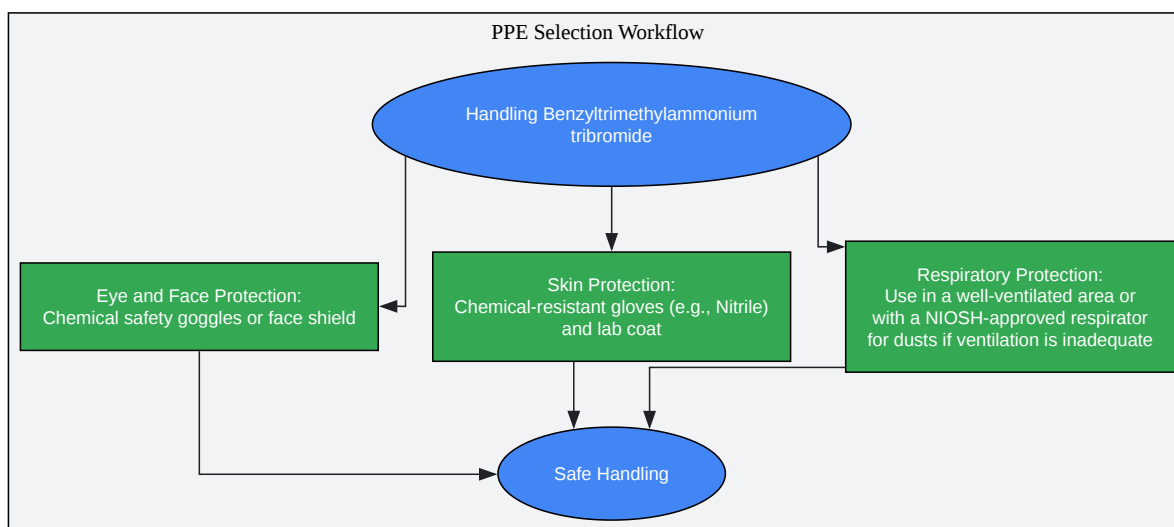
Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) should be employed.

Hierarchy of Controls

The following diagram illustrates the hierarchy of controls, from most to least effective, for managing exposure to **Benzyltrimethylammonium tribromide**.





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